

Application Notes and Protocols for Ebov-IN-5

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Compound of Interest

Compound Name: Ebov-IN-5

Cat. No.: B15135313

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Ebov-IN-5** is a research compound identified as an inhibitor of the Ebola virus (EBOV). Detailed public information on this specific compound is limited. The following application notes and protocols have been compiled from available data on **Ebov-IN-5** and related compounds in the same chemical series, as well as general laboratory best practices for handling potent antiviral small molecules. Researchers should conduct their own risk assessments and consult relevant safety data sheets (SDS) for similar compounds before use.

Introduction

Ebov-IN-5 (also referred to as compound 14 in some literature) is a member of the adamantane carboxamide chemical series, which has been identified as a class of Ebola virus (EBOV) inhibitors.[1] These compounds are designed to prevent the virus from entering host cells, a critical step in the viral lifecycle. The mechanism of action involves direct binding to the EBOV glycoprotein (GP), which is the sole viral protein on the virion surface responsible for cell attachment and membrane fusion.[1][2] By inhibiting the function of GP, **Ebov-IN-5** and related compounds block the virus from initiating infection.

Physicochemical and Biological Properties

Limited specific data is publicly available for **Ebov-IN-5**. The table below summarizes known information and provides context from related compounds within the same adamantane carboxamide series.

Table 1: Properties of **Ebov-IN-5** and Related Compounds

Property	Ebov-IN-5 (Compound 14)	Related Compound (Compound 5)	General Remarks
CAS Number	68207-15-8	Not specified in provided results	Unique identifier for the chemical substance.
Molecular Formula	C ₁₈ H ₂₁ ClN ₄ O ₃ S	Not specified in provided results	Determines the elemental composition.[3]
Molecular Weight	408.9 g/mol	Not specified in provided results	Important for preparing solutions of known molarity.[3]
Chemical Class	Adamantane Carboxamide	Adamantane Carboxamide	A series of compounds with a shared chemical scaffold.
pEBOV EC ₅₀	~3-fold less potent than Compound 5	~10-15 nM	Half-maximal effective concentration against pseudotyped Ebola virus; lower values indicate higher potency.
Aqueous Solubility	Not specified	>20 mg/mL (as HCl salt for selected analogs)	High solubility is advantageous for in vivo studies.
Metabolic Stability	Not specified	Selected analogs show good stability in human and non-human liver microsomes.	Indicates how quickly the compound is broken down by metabolic enzymes.
Cytotoxicity (CC ₅₀)	Not specified	Not specified for this specific compound	Concentration at which the compound is toxic to 50% of cells.

Mechanism of Action

Ebov-IN-5 is an Ebola virus entry inhibitor. The Ebola virus lifecycle begins with the attachment of the virus to the host cell surface, a process mediated by the viral glycoprotein (GP). Following attachment, the virus is taken into the cell through processes like macropinocytosis. Inside the cell, within an endosome, GP is cleaved by host proteases, which triggers conformational changes leading to the fusion of the viral and endosomal membranes, releasing the viral genetic material into the cytoplasm.

Ebov-IN-5 and its analogs are believed to directly bind to the EBOV glycoprotein. This binding event is thought to interfere with the conformational changes required for membrane fusion, thereby preventing the release of the viral nucleocapsid into the host cell's cytoplasm and effectively halting the infection at an early stage.

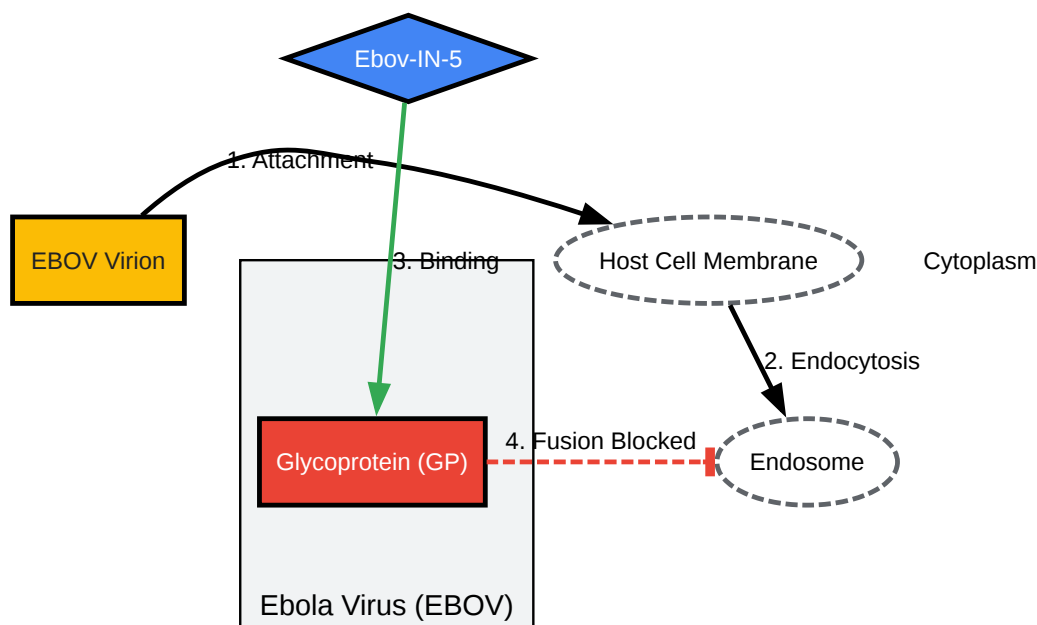


Diagram 1: Mechanism of Action of Ebov-IN-5

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Diagram 1: Mechanism of Action of **Ebov-IN-5**

Laboratory Handling and Storage

4.1. Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- **Handling:** Handle **Ebov-IN-5** powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.
- **Spills:** In case of a spill, wear appropriate PPE, cover the spill with an absorbent material, and decontaminate the area with a suitable disinfectant. Dispose of waste in a sealed container according to institutional guidelines.

4.2. Storage Conditions

- **Solid Form:** Store the solid compound in a tightly sealed container in a dry, cool, and well-ventilated place. For long-term storage, refer to the manufacturer's recommendations, which are often at -20°C or -80°C.
- **Solutions:** Stock solutions, typically prepared in DMSO, should be stored at -20°C or -80°C to maintain stability. Avoid repeated freeze-thaw cycles. Aliquoting the stock solution into single-use volumes is highly recommended.

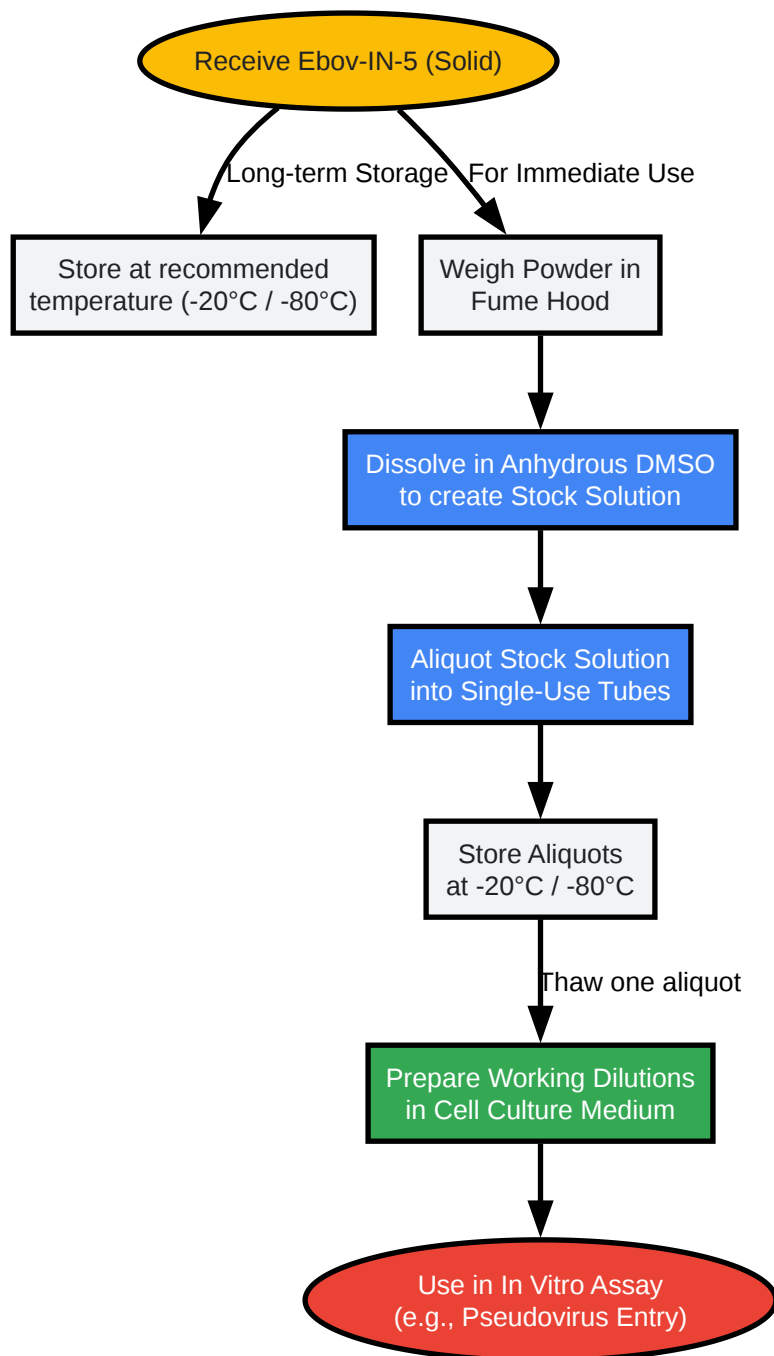


Diagram 2: Laboratory Workflow for Ebov-IN-5

[Click to download full resolution via product page](#)Diagram 2: Laboratory Workflow for **Ebov-IN-5**

Experimental Protocols

5.1. Protocol 1: Preparation of a 10 mM Stock Solution

This protocol is adapted from a general procedure for similar small molecules.

Materials:

- **Ebov-IN-5** (solid powder, MW = 408.9 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- **Calculate Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Ebov-IN-5**:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 408.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.09 \text{ mg}$.
- **Weighing:** In a chemical fume hood, carefully weigh out approximately 4.09 mg of **Ebov-IN-5** powder and place it into a sterile vial.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the vial containing the compound.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used if necessary to aid dissolution.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile amber tubes. Store the aliquots at -20°C or -80°C, protected from light.

5.2. Protocol 2: In Vitro Ebola Virus Pseudotyped Entry Assay

This protocol allows for the evaluation of **Ebov-IN-5**'s ability to inhibit viral entry in a BSL-2 laboratory setting by using replication-incompetent viral particles. This method is adapted from a protocol for a similar compound, Ebov-IN-3.

Materials:

- HEK293T or other susceptible cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- White, clear-bottom 96-well cell culture plates
- **Ebov-IN-5** stock solution (10 mM in DMSO)
- EBOV-GP pseudotyped viral particles (e.g., VSV or lentivirus backbone expressing luciferase)
- Luciferase assay reagent
- Luminometer plate reader

Procedure:

- Cell Seeding:
 - The day before the experiment, seed HEK293T cells into a white, clear-bottom 96-well plate at a density of 1×10^4 to 2×10^4 cells per well in 100 μ L of complete medium.
 - Incubate overnight at 37°C with 5% CO₂.
- Compound Preparation and Treatment:
 - Prepare a serial dilution of the **Ebov-IN-5** stock solution in complete medium. A common starting point is to create a 2X working concentration series (e.g., from 20 μ M to 0.02 μ M).
 - Include a "vehicle control" (medium with the same final concentration of DMSO as the highest drug concentration) and a "cells only" control (no virus, no drug).

- Remove the medium from the cells and add 50 μ L of the diluted compound solutions to the appropriate wells.
- Incubate the plate for 1 hour at 37°C.
- Pseudovirus Infection:
 - Thaw the EBOV-GP pseudotyped virus stock.
 - Dilute the virus in complete medium to a concentration optimized to give a high signal-to-background ratio in the luciferase assay.
 - Add 50 μ L of the diluted virus to each well (except the "cells only" control), for a final volume of 100 μ L per well.
 - Incubate the plate for 48-72 hours at 37°C with 5% CO₂.
- Luciferase Readout:
 - Equilibrate the plate and the luciferase assay reagent to room temperature.
 - Add the luciferase reagent to each well according to the manufacturer's instructions.
 - Incubate for 5-10 minutes at room temperature to allow for cell lysis.
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Subtract the background luminescence (average of "cells only" wells).
 - Normalize the data by setting the luminescence of the vehicle control (virus + DMSO) to 100%.
 - Calculate the percentage of inhibition for each concentration of **Ebov-IN-5**.
 - Plot the percentage of inhibition against the log of the compound concentration and use a non-linear regression model to determine the IC₅₀ value.

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